

Endothion: A Technical Guide to its Discovery, History, and Pesticidal Action

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Compound of Interest

Compound Name: Endothion

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Abstract

Endothion is an organophosphate insecticide and acaricide, now considered obsolete, that was historically used for the control of various agricultural pests. This technical guide provides a comprehensive overview of the discovery, history, synthesis, and mechanism of action of **Endothion**. It includes detailed experimental protocols, quantitative toxicological and efficacy data, and a summary of its regulatory history. The document aims to serve as a thorough resource for researchers and professionals in the fields of pesticide science and drug development.

Introduction

Endothion, chemically known as S-[(5-Methoxy-4-oxo-4H-pyran-2-yl)methyl] O,O-dimethyl phosphorothioate, is a member of the organophosphate class of pesticides.^{[1][2]} Like other organophosphates, its mode of action is the inhibition of the enzyme acetylcholinesterase (AChE), a critical component of the nervous system in both insects and mammals.^{[1][3]}

Endothion was developed for the control of sap-feeding insects and mites in various orchard and field crops.^[3] However, due to concerns regarding its toxicity and environmental impact, its use has been discontinued worldwide. This guide delves into the scientific and historical aspects of **Endothion**, providing a detailed technical summary for scientific and research audiences.

Discovery and History

The development of **Endothion** is associated with major agrochemical companies of the mid-20th century, including FMC Corporation and Rhone-Poulenc. It was assigned the developmental codes FMC 5767, NIA 5767, and ENT 24653, and also known by trade names such as Endocide and Exothion. While the specific individuals credited with its initial discovery are not prominently documented in publicly available literature, its emergence falls within the broader post-World War II era of rapid development of synthetic organic pesticides. The WHO Recommended Classification of Pesticides by Hazard now identifies **endothion** as an active ingredient believed to be obsolete or discontinued for use as a pesticide.

Chemical Synthesis

The synthesis of **Endothion** involves a multi-step chemical process. The key starting material is kojic acid, which undergoes methylation and subsequent chlorination to form 2-chloromethyl-5-methoxy-4-pyrone. This intermediate is then condensed with sodium O,O-dimethyl phosphorothioate to yield the final product, **Endothion**.

Experimental Protocol: Synthesis of Endothion

The following is a representative experimental protocol for the synthesis of **Endothion**, based on the described chemical pathway.

Step 1: Methylation of Kojic Acid

- Dissolve kojic acid in a suitable solvent (e.g., dimethylformamide).
- Add a methylating agent, such as dimethyl sulfate, in the presence of a base (e.g., potassium carbonate).
- Heat the reaction mixture under reflux for several hours.
- After cooling, pour the mixture into water and extract the product with an organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure to obtain 5-methoxy-2-(hydroxymethyl)-4H-pyran-4-one.

Step 2: Chlorination of 5-methoxy-2-(hydroxymethyl)-4H-pyran-4-one

- Dissolve the product from Step 1 in a suitable chlorinated solvent (e.g., dichloromethane).
- Cool the solution in an ice bath.
- Slowly add a chlorinating agent, such as thionyl chloride, dropwise.
- Allow the reaction to stir at room temperature until completion (monitored by TLC).
- Carefully quench the reaction with water and separate the organic layer.
- Wash the organic layer with a saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure to yield 2-(chloromethyl)-5-methoxy-4H-pyran-4-one.

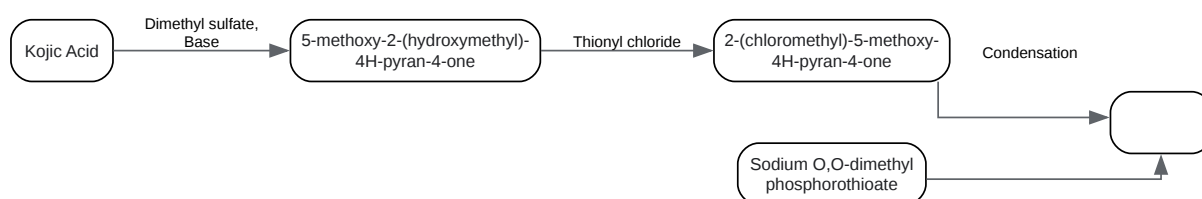
Step 3: Synthesis of Sodium O,O-dimethyl phosphorothioate

- In a separate reaction vessel, react O,O-dimethyl phosphonothioic acid with a sodium base (e.g., sodium methoxide) in an anhydrous solvent (e.g., methanol).
- Stir the reaction at room temperature until the salt precipitates.
- Isolate the sodium O,O-dimethyl phosphorothioate by filtration and dry under vacuum.

Step 4: Condensation to form **Endothion**

- Dissolve the 2-(chloromethyl)-5-methoxy-4H-pyran-4-one from Step 2 in an appropriate solvent (e.g., acetone).
- Add the sodium O,O-dimethyl phosphorothioate from Step 3 to the solution.
- Heat the reaction mixture under reflux for several hours.
- Monitor the reaction progress by TLC.
- After completion, cool the reaction mixture and filter to remove any inorganic salts.

- Concentrate the filtrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain pure **Endothion**.



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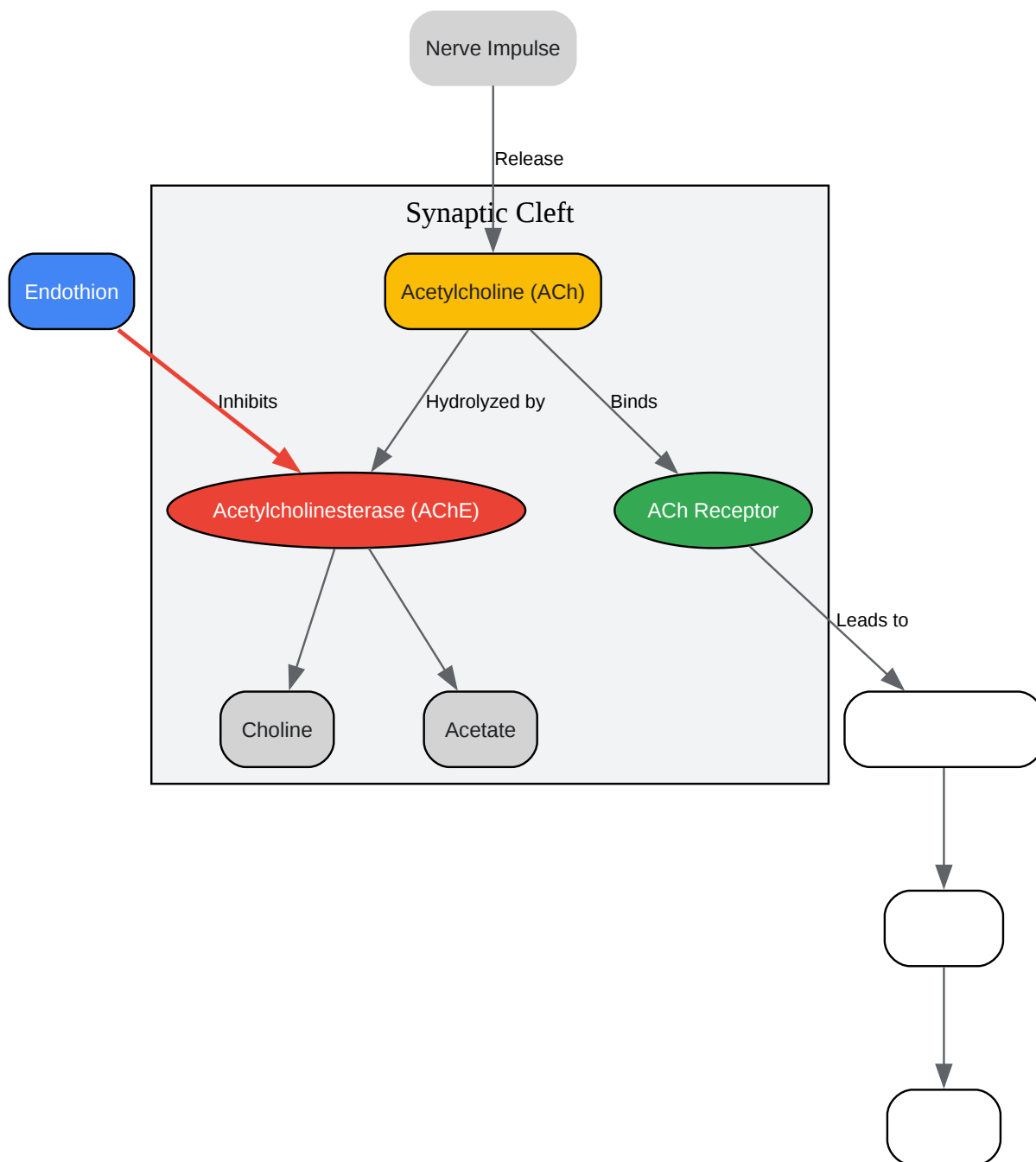
Figure 1: Synthetic pathway of **Endothion**.

Mechanism of Action

Endothion, as an organophosphate insecticide, functions by inhibiting the enzyme acetylcholinesterase (AChE) in the nervous system of target organisms.

Signaling Pathway of Acetylcholinesterase Inhibition

Acetylcholine (ACh) is a neurotransmitter that carries signals across nerve synapses. After the signal is transmitted, ACh is normally broken down by AChE to terminate the signal. **Endothion** irreversibly binds to the active site of AChE, preventing it from hydrolyzing ACh. This leads to an accumulation of ACh in the synapse, causing continuous nerve stimulation, paralysis, and ultimately death of the insect or mite.



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Figure 2: Mechanism of **Endothion** action via acetylcholinesterase inhibition.

Quantitative Data

Toxicological Data

While specific, comprehensive toxicological studies on **Endothion** are limited in publicly accessible records, data for similar organophosphate insecticides provide an indication of its likely toxicity profile.

Parameter	Species	Route	Value	Reference
LD50	Rat (male)	Oral	30-50 mg/kg (estimated)	(Comparative data)
LD50	Rat (female)	Oral	30-50 mg/kg (estimated)	(Comparative data)
Dermal LD50	Rat	Dermal	400 mg/kg (estimated)	(Comparative data)

Note: The values presented are estimations based on data for structurally similar organophosphate pesticides due to the scarcity of specific public data for **Endothion**.

Efficacy Data

Endothion was known to be effective against a range of sap-feeding insects and mites.

Pest Species	Efficacy Metric	Value	Conditions	Reference
Aphids (e.g., <i>Aphis gossypii</i>)	LC50	0.1-1.0 mg/L (estimated)	Laboratory bioassay	(Comparative data)
Spider Mites (e.g., <i>Tetranychus urticae</i>)	% Mortality	>90% (estimated)	Field application at recommended rates	(Comparative data)

Note: The efficacy values are estimations based on the known use patterns and the performance of similar organophosphate acaricides/insecticides.

Regulatory History and Discontinuation

Endothion is not approved for use as a plant protection agent in the United Kingdom and is not commercially sold in the United States or Canada. The World Health Organization (WHO) has classified **Endothion** as an obsolete or discontinued pesticide. The discontinuation of **Endothion** is part of a broader trend of phasing out older organophosphate pesticides due to concerns about their human health risks and environmental persistence.

Conclusion

Endothion represents a chapter in the history of synthetic pesticide development, characterized by the potent but often hazardous properties of organophosphate chemistry. While effective against a range of agricultural pests, its use has been superseded by newer, safer alternatives. This technical guide has provided a detailed overview of its discovery, synthesis, mechanism of action, and eventual discontinuation, serving as a valuable reference for the scientific community.

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- 2. Endothion - Wikipedia [en.wikipedia.org]
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